

6-Bromo-N,N-dimethylpyridazin-3-amine

molecular weight and formula

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Compound of Interest

Compound Name: 6-Bromo-N,N-dimethylpyridazin-3-amine

Cat. No.: B169425

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An In-depth Technical Guide to **6-Bromo-N,N-dimethylpyridazin-3-amine**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **6-Bromo-N,N-dimethylpyridazin-3-amine**, tailored for researchers, scientists, and professionals in drug development and agrochemical research.

Chemical Properties

6-Bromo-N,N-dimethylpyridazin-3-amine is a heterocyclic building block crucial for the synthesis of a variety of complex molecules. Its key molecular and physical properties are summarized below.

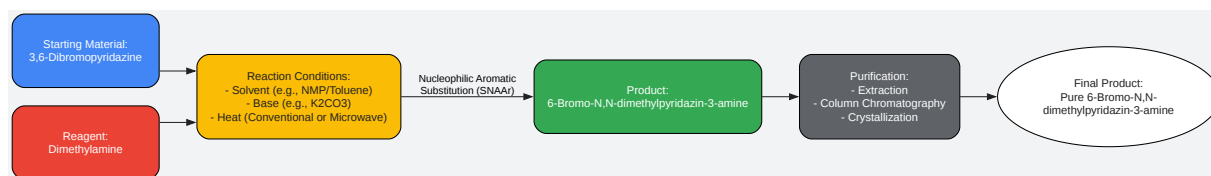
Property	Value	Source
Molecular Formula	C ₆ H ₈ BrN ₃	[1][2][3]
Molecular Weight	202.05 g/mol	[1][2][3]
IUPAC Name	6-bromo-N,N-dimethylpyridazin-3-amine	[2]
CAS Number	14959-33-2	[1][2][3]
Canonical SMILES	<chem>CN(C)C1=NN=C(C=C1)Br</chem>	[2]
Monoisotopic Mass	200.99016 Da	[2]
Appearance	White to off-white solid	
Purity	≥98%	[3]
Storage Conditions	-20°C, sealed, away from moisture and light	[3]

Synthesis and Experimental Protocols

While specific, detailed, step-by-step experimental protocols for the synthesis of **6-Bromo-N,N-dimethylpyridazin-3-amine** are not readily available in the provided search results, a general synthetic approach can be inferred from related reactions. The synthesis of structurally similar amino-bromo-pyridazines and pyridines often involves nucleophilic aromatic substitution (S_NAr) reactions on a di-halogenated precursor.

For instance, the synthesis of 3-amino-5-bromopyridine derivatives has been achieved by reacting 3,5-dibromopyridine with various amines under microwave heating conditions[4]. A similar strategy could likely be employed for the synthesis of **6-Bromo-N,N-dimethylpyridazin-3-amine**, starting from a di-brominated pyridazine.

A plausible, though generalized, experimental workflow is depicted in the diagram below.



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References

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